Application Note: High-Efficiency UV Curing with 4-Chloro-4'-ethylbenzophenone[1]

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Compound of Interest	
Compound Name:	*4-Chloro-4'-ethylbenzophenone*
CAS No.:	*71766-56-8*
Cat. No.:	*B1302642*

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Executive Summary

This technical guide details the application of **4-Chloro-4'-ethylbenzophenone** (CEBP) as a Type II photoinitiator in ultraviolet (UV) radiation curing systems.[1] Unlike standard benzophenone, CEBP incorporates an ethyl group to enhance solubility in non-polar oligomers and a chlorine substituent to promote intersystem crossing (ISC) via the heavy atom effect.[1] This guide provides formulation strategies, curing protocols, and mechanistic insights for researchers developing UV-curable inks, coatings, and adhesives.[1]

Chemical Identity & Properties

CEBP functions as a bimolecular (Type II) photoinitiator, meaning it requires a hydrogen donor (co-initiator) to generate reactive radicals.[1][2]

Table 1: Physicochemical Specifications

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Property	Specification	Notes
Chemical Name	(4-chlorophenyl)-(4-ethylphenyl)methanone	
CAS Number	71766-56-8	
Molecular Weight	244.72 g/mol	
Appearance	White to off-white crystalline powder	
Absorption Peak	nm ( ); nm ( )	Efficient in UVA range.[1][3]
Solubility	High in acrylates, organic solvents; Low in water	Ethyl group improves lipophilicity.[1]
Mechanism	Type II (Hydrogen Abstraction)	Requires amine synergist.[1][2]

Mechanism of Action

The photoinitiation efficiency of CEBP is superior to unsubstituted benzophenone due to the Heavy Atom Effect introduced by the chlorine substituent.[1] This effect accelerates the Intersystem Crossing (ISC) rate (

) from the excited singlet state (

) to the reactive triplet state (

), increasing the population of species available for hydrogen abstraction.[1]

Mechanistic Pathway[4][5]

- Excitation: CEBP absorbs UV light, transitioning to the singlet state (

).[1][2]

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- Intersystem Crossing (ISC): Rapid conversion to the triplet state (

  ), enhanced by the Cl atom.[1]

- H-Abstraction: The

  state interacts with a tertiary amine (co-initiator), forming an exciplex.[1] CEBP abstracts a hydrogen from the amine's

  -carbon.[1][2]

- Radical Generation: Two radicals are formed:
  - Ketyl Radical: Relatively stable/inactive (terminator).[1]
  - Aminoalkyl Radical: Highly reactive, initiates polymerization.[1]

Diagram 1: Photoinitiation Pathway[1]

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Caption: Kinetic pathway of CEBP photoinitiation showing the critical role of the Heavy Atom Effect in Triplet State formation.

Application Protocol: UV-Curable Coating Formulation[1][6]

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This protocol describes the preparation of a standard UV-curable clear coat using CEBP.[1]

Materials Required[1][4][7][8]

- Photoinitiator: **4-Chloro-4'-ethylbenzophenone** (CEBP).[1]
- Oligomer: Epoxy Acrylate (e.g., CN104) or Urethane Acrylate (for flexibility).[1]
- Reactive Diluent: TPGDA (Tripropylene glycol diacrylate) or HDDA (1,6-Hexanediol diacrylate).[1]
- Co-Initiator: EDB (Ethyl-4-(dimethylamino)benzoate) or MDEA (N-Methyldiethanolamine).[1]
- Equipment: High-shear mixer, UV Conveyor (Hg lamp or LED 365nm), Bar coater.

Formulation Strategy

The ethyl group makes CEBP highly compatible with hydrophobic resins.[1]

- Recommended Concentration: 2.0% – 5.0% w/w.[1]
- PI : Amine Ratio: Maintain a 1:1 to 1:1.5 molar ratio of CEBP to Amine synergist to combat oxygen inhibition.[1]

Step-by-Step Workflow

Step 1: Premix Preparation[1]

- Weigh the Reactive Diluent (e.g., TPGDA) into a light-shielded amber jar.[1]
- Add CEBP (3.0 wt%) and Amine Synergist (3.0 wt%).[1]
- Stir at 40°C for 15 minutes until fully dissolved. Note: CEBP dissolves faster than unsubstituted benzophenone due to the ethyl tail.

Step 2: Oligomer Incorporation[1]

- Add the Oligomer (e.g., Epoxy Acrylate, 60-70 wt%) to the premix.[1]
- Add flow additives or stabilizers (e.g., MEHQ) if necessary.[1]

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- Mix at 1000 RPM for 10 minutes. Ensure no bubbles remain.[1]

Step 3: Coating & Curing

- Apply the formulation onto the substrate (PET film, glass, or paper) using a wire-wound bar coater (target thickness: 12–24 µm).[1]
- Pass through the UV conveyor.[1]
  - Lamp: Medium-pressure Mercury (Hg) lamp (H-bulb).[1]
  - Intensity: 100–300 mW/cm².[1]
  - Speed: Adjust conveyor speed to achieve a total energy dose of 300–600 mJ/cm².

Diagram 2: Experimental Workflow

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Caption: Operational workflow for formulating and curing CEBP-based UV coatings.

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Performance Characterization

To validate the efficacy of CEBP, the following analytical tests are recommended:

- Double Bond Conversion (FTIR):
  - Monitor the disappearance of the acrylate C=C peak at 810 cm^{-1} or 1407 cm^{-1}.[1]
  - Formula: Conversion (%) =

    .[1]
- Gel Content (Solvent Extraction):
  - Soak cured film in acetone for 24 hours.[1]
  - Dry and weigh residue.[1] High gel content (>90%) indicates successful crosslinking.[1]
- Pendulum Hardness (König):
  - Measure surface hardness to verify surface cure (critical for Type II initiators which are susceptible to oxygen inhibition).[1]

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Surface Tackiness	Oxygen Inhibition	Increase Amine Synergist concentration; Increase UV intensity (peak irradiance).[1]
Yellowing	Amine Oxidation	Reduce amine concentration; switch to a less yellowing amine (e.g., acrylated amine).[1]
Poor Solubility	Incompatible Resin	Ensure resin is not highly polar (water-based).[1] CEBP is best for 100% solids or solvent-based systems.[1]
Slow Cure Speed	Low Absorption	Check UV lamp output.[1] Ensure emission overlaps with CEBP absorption (250-350 nm).

Safety and Handling

- Hazard Classification: Like most benzophenones, CEBP may be a skin irritant and toxic to aquatic life with long-lasting effects.[1]
- PPE: Wear nitrile gloves and safety goggles.[1]
- Storage: Store in amber glass containers, away from direct light and heat sources.
- Migration: For food packaging applications (FCM), verify specific migration limits (SML). Benzophenone derivatives can migrate; consider polymeric photoinitiators if low migration is strictly required.[1]

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